

# Safeguarding Your Research: A Comprehensive Guide to Handling Coelenterazine H

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## Compound of Interest

Compound Name: Coelenterazine H

Cat. No.: B1669287

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This document provides crucial safety and logistical information for the handling and disposal of **Coelenterazine H**, a widely used luciferin in bioluminescence research. Adherence to these protocols is essential for ensuring laboratory safety and maintaining the integrity of your experimental results.

## Chemical and Physical Properties

A thorough understanding of **Coelenterazine H**'s properties is the first step toward safe handling. Key quantitative data is summarized below for easy reference.

Property	Value	Citations
CAS Number	50909-86-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>26</sub> H <sub>21</sub> N <sub>3</sub> O <sub>2</sub>	
Molecular Weight	407.5 g/mol	
Appearance	Yellow crystalline solid/powder	
Solubility	Soluble in methanol and ethanol. Insoluble or may oxidize in DMSO.	
Storage Temperature	-20°C is standard for short-term storage. For long-term stability, -70°C or -80°C is recommended.	
Stability	Stable for at least 4 years when stored properly at -20°C. The compound is light-sensitive and susceptible to oxidation in the presence of air and moisture.	

## Hazard Identification and Personal Protective Equipment (PPE)

**Coelenterazine H** is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. It is categorized as a skin irritant (H315), a serious eye irritant (H319), and may cause respiratory irritation (H335). Therefore, stringent adherence to PPE protocols is mandatory.

PPE Category	Specification	Rationale	Citations
Eye Protection	Chemical safety goggles or glasses with side shields. A face shield may also be appropriate.	To prevent eye irritation from dust or splashes.	
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly after handling.	To prevent skin irritation and absorption.	
Skin and Body Protection	Laboratory coat. A complete chemical-protective suit may be necessary depending on the scale of handling.	To protect skin from exposure.	
Respiratory Protection	NIOSH/MSHA-approved respirator (e.g., N95 dust mask) if exposure limits are exceeded or if irritation is experienced. Work should be conducted in a well-ventilated area or a chemical fume hood.	To prevent respiratory tract irritation from dust or aerosols.	

## Operational Plan: Step-by-Step Handling and Storage

A systematic approach to handling and storage is critical to minimize risk and preserve the compound's integrity.

## Receiving and Storage:

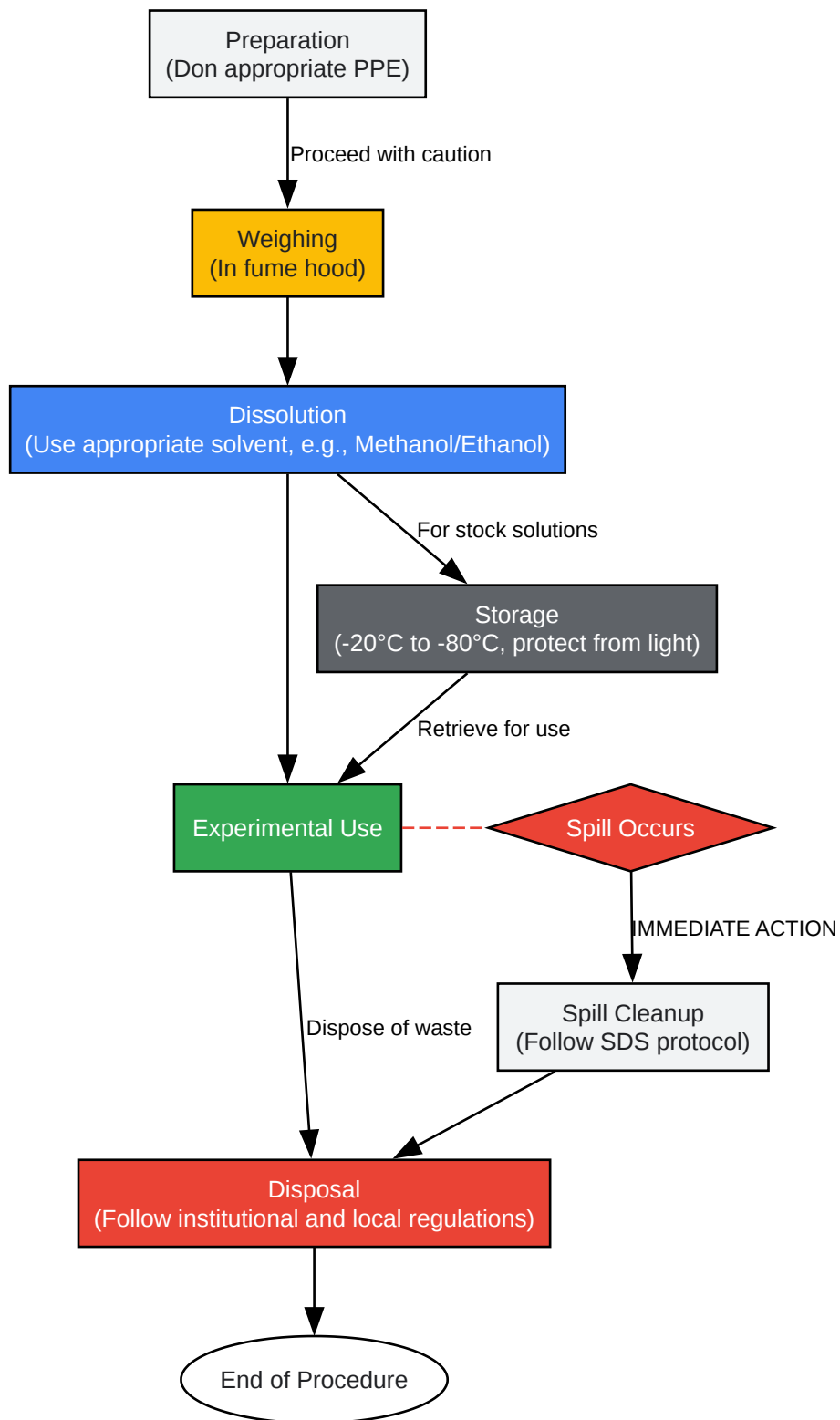
- Upon receipt, verify the container is intact and properly labeled.
- Store the container tightly sealed in a cool, dry, and well-ventilated area at the recommended temperature (-20°C for short-term, -80°C for long-term).
- Protect from light at all times by using an opaque container or storing it in a dark box.
- For added stability, especially for long-term storage, consider storing under an inert gas like argon or nitrogen.

## Preparation of Stock Solutions:

- All handling of the solid compound should be performed in a chemical fume hood.
- To prepare a stock solution, dissolve **Coelenterazine H** in an appropriate solvent such as methanol or ethanol. It is recommended to use a solvent that has been purged with an inert gas to prevent oxidation.
- Crucially, do not use DMSO as a solvent, as it may cause the compound to oxidize.
- For in vivo imaging, a stock solution can be made in ethanol with a small percentage of 3N HCl, which is then further diluted in PBS for injection.
- If preparing aliquots, dry them down using a speed vacuum, gas with nitrogen, seal tightly, and store at -80°C in a dark container.

## Workflow for Safe Handling of Coelenterazine H

## Safe Handling Workflow for Coelenterazine H

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